

Essential Safety and Logistical Information for Handling GSK1034702

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Compound of Interest

Compound Name: GSK1034702

Cat. No.: B1672347

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For researchers, scientists, and drug development professionals, the following guidelines provide a framework for the safe handling and disposal of **GSK1034702**, a potent M1 muscarinic acetylcholine receptor agonist. Given the absence of a specific Safety Data Sheet (SDS), these recommendations are based on the known biological effects of the compound and general best practices for handling potent, bioactive research chemicals.

GSK1034702 is an orally active, allosteric agonist of the M1 muscarinic acetylcholine receptor that can cross the blood-brain barrier.^[1] It has been investigated for its potential in treating cognitive deficits.^{[2][3]} While it has shown some efficacy in improving memory, clinical trials have also reported dose-related adverse effects.^{[2][3][4]} Therefore, it is imperative to handle this compound with appropriate caution in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential to shield individuals from chemical hazards.^[5] When handling **GSK1034702**, the following PPE should be considered standard to minimize exposure:

- **Lab Coat:** A buttoned lab coat should be worn to protect from spills.
- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or goggles should be worn to protect the eyes from splashes.

- Respiratory Protection: For operations that may generate aerosols or dust, a properly fitted respirator or working in a certified chemical fume hood is crucial.

Operational and Disposal Plans

Handling Procedures:

- Designated Area: All work with **GSK1034702** should be conducted in a designated area, such as a chemical fume hood, to contain any potential airborne particles.[\[6\]](#)[\[7\]](#)
- Avoid Contamination: Use dedicated spatulas, pipettes, and other equipment to prevent cross-contamination.[\[8\]](#)
- Weighing: When weighing the compound, use a ventilated balance enclosure to minimize the risk of inhalation.
- Spill Response: In case of a spill, immediately alert others in the vicinity. Use an appropriate spill kit with absorbent materials to clean the area, and dispose of the contaminated materials as hazardous waste.[\[8\]](#) All personnel should be trained on spill response procedures.[\[8\]](#)

Disposal Plan:

All waste contaminated with **GSK1034702**, including unused compound, contaminated PPE, and cleaning materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for the disposal of bioactive research compounds.[\[6\]](#)

Quantitative Data Summary

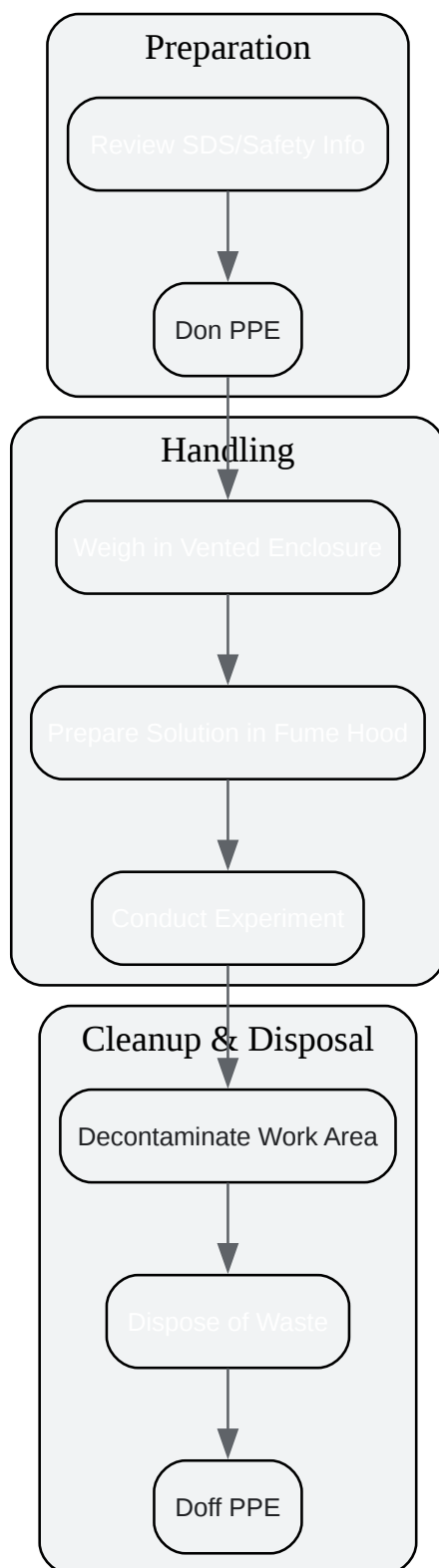
The following table summarizes key information regarding **GSK1034702**.

Property	Value / Description
Molecular Formula	C21H23FN4O2
Mechanism of Action	Orally active and allosteric agonist of M1 mAChR.[1]
Biological Activity	Activates the Gq/11 protein-mediated signaling pathway.[1]
Known Adverse Effects in Humans	Dose-related muscarinic side-effects, including:- Gastrointestinal: Salivary hypersecretion, abdominal pain, diarrhea.[2][4]- Non-Gastrointestinal: Headache, dizziness, lacrimation, flushing, hyperhidrosis, body temperature changes.[2][4]

Experimental Protocols

Detailed experimental protocols for specific assays involving **GSK1034702** can be found in the scientific literature. For example, protocols for assessing its effect on inositol phosphate accumulation and ERK1/2 phosphorylation in CHO cells are described in publications from MedChemExpress.[1][9]

Visual Workflow for Handling GSK1034702



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